

Comparative Analysis of Skin Penetration: Einecs 301-195-8 and its Constituent Components

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Compound of Interest

Compound Name: *Einecs 301-195-8*

Cat. No.: *B15180892*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the skin penetration characteristics of **Einecs 301-195-8**, a compound comprised of Glycolic Acid and Ephedrine, and its individual components.^[1] Due to a lack of direct studies on **Einecs 301-195-8**, this comparison is based on available data for Glycolic Acid and Ephedrine.

Data Summary

The following table summarizes available quantitative data on the skin penetration of Glycolic Acid. Limited quantitative data was identified for the skin penetration of Ephedrine in the public domain.

Compound	Vehicle	Concentration	pH	Skin Model	Penetration Rate/Total Absorption	Reference
Glycolic Acid	O/W Emulsion	10%	3.5	Human Epidermal Membranes	1.42 µg equiv./cm ² /h (Penetration Rate), 2.51% (Total Absorbable Dose)	[2]
Glycolic Acid	O/W Emulsion	Not Specified	3.0	Human Skin	~27-30% (Total Absorption)	[3]
Glycolic Acid	O/W Emulsion	Not Specified	7.0	Human Skin	Significantly lower than at pH 3.0	[3]
Lactic Acid (AHA)	Rinse-off Conditioner	Not Specified	Not Specified	Human Epidermal Membranes	0.04% (Total Absorbable Dose)	[2]
Malic Acid (AHA)	Rinse-off Shampoo	Not Specified	Not Specified	Human Epidermal Membranes	0.003% (Total Absorbable Dose)	[2]

Experimental Protocols

The methodologies outlined below are based on established protocols for in vitro skin penetration studies, primarily referencing the OECD Test Guideline 428.[4]

In Vitro Skin Penetration Study using Franz Diffusion Cells (based on OECD 428)

This method is designed to assess the absorption and penetration of a test substance through a skin sample.[\[4\]](#)[\[5\]](#)

1. Skin Preparation:

- Excised human or animal skin is used. Human skin is often obtained from elective surgeries with ethical approval.[\[5\]](#)
- The skin is dermatomed to a uniform thickness, typically between 200 and 400 μm .
- The integrity of the skin barrier is assessed by measuring transepidermal water loss (TEWL) or electrical resistance.

2. Diffusion Cell Assembly:

- Static or flow-through diffusion cells (e.g., Franz cells) are used.[\[4\]](#)
- The prepared skin sample is mounted between the donor and receptor chambers of the diffusion cell, with the stratum corneum facing the donor chamber.[\[4\]](#)

3. Test Substance Application:

- The test substance (e.g., **Einecs 301-195-8**, Glycolic Acid, or Ephedrine) is applied to the skin surface in the donor chamber.[\[4\]](#)
- The application should mimic realistic exposure conditions, typically 1-5 mg/cm^2 for solids and up to 10 $\mu\text{L}/\text{cm}^2$ for liquids.[\[4\]](#)

4. Experimental Conditions:

- The temperature of the receptor fluid is maintained at $32 \pm 1^\circ\text{C}$ to ensure the skin surface temperature is physiological.
- The receptor fluid is typically a buffered saline solution, often with a solubility enhancer for poorly water-soluble compounds.

- The receptor fluid is continuously stirred.

5. Sampling and Analysis:

- Samples of the receptor fluid are collected at predetermined time points over a 24-hour period.[\[4\]](#)
- At the end of the experiment, the skin is washed to remove unabsorbed substance. The different skin layers (stratum corneum, epidermis, dermis) can be separated and analyzed.
- The concentration of the test substance and any potential metabolites in the receptor fluid and skin layers is quantified using a suitable analytical method (e.g., HPLC, LC-MS).

6. Data Analysis:

- The cumulative amount of the substance penetrated per unit area is plotted against time.
- The steady-state flux (J_{ss}) and permeability coefficient (K_p) are calculated.

Mechanisms of Skin Penetration

Glycolic Acid:

Glycolic acid, being the alpha-hydroxy acid (AHA) with the smallest molecular weight, readily penetrates the skin.[\[1\]](#) Its primary mechanism of action involves the weakening of the intercellular cohesion of corneocytes in the stratum corneum.[\[6\]](#) This is achieved by reducing the ionic bonding between these cells, leading to exfoliation.[\[3\]](#) The penetration of glycolic acid is pH-dependent, with greater absorption observed at a more acidic pH.[\[3\]](#) At higher concentrations (e.g., 30-70%), glycolic acid can temporarily disrupt the skin barrier function, as evidenced by increased transepidermal water loss.[\[7\]](#)[\[8\]](#) However, at lower concentrations (2-5%), it appears to enhance desquamation without compromising the skin's barrier integrity.[\[9\]](#)[\[10\]](#)

Ephedrine:

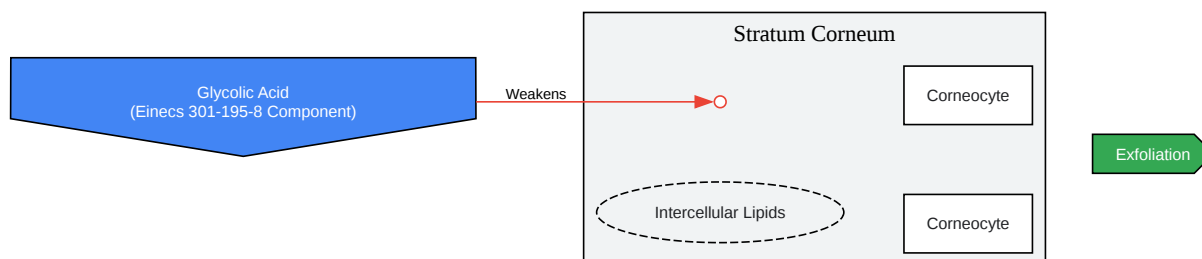
Information on the skin penetration of ephedrine is more limited. However, studies on the development of transdermal films of ephedrine and its hydrochloride salt have shown that both forms can diffuse through the skin and into systemic circulation in human volunteers, indicating

its ability to penetrate the skin barrier.[11] Further research has explored the use of penetration enhancers to facilitate the in vitro transport of ephedrine through rat skin and human epidermis.[12] Ephedrine is a sympathomimetic amine that acts as an agonist at α - and β -adrenergic receptors.[13] While this is its primary pharmacological action after absorption, it is not directly involved in the mechanism of skin penetration itself.

Einecs 301-195-8:

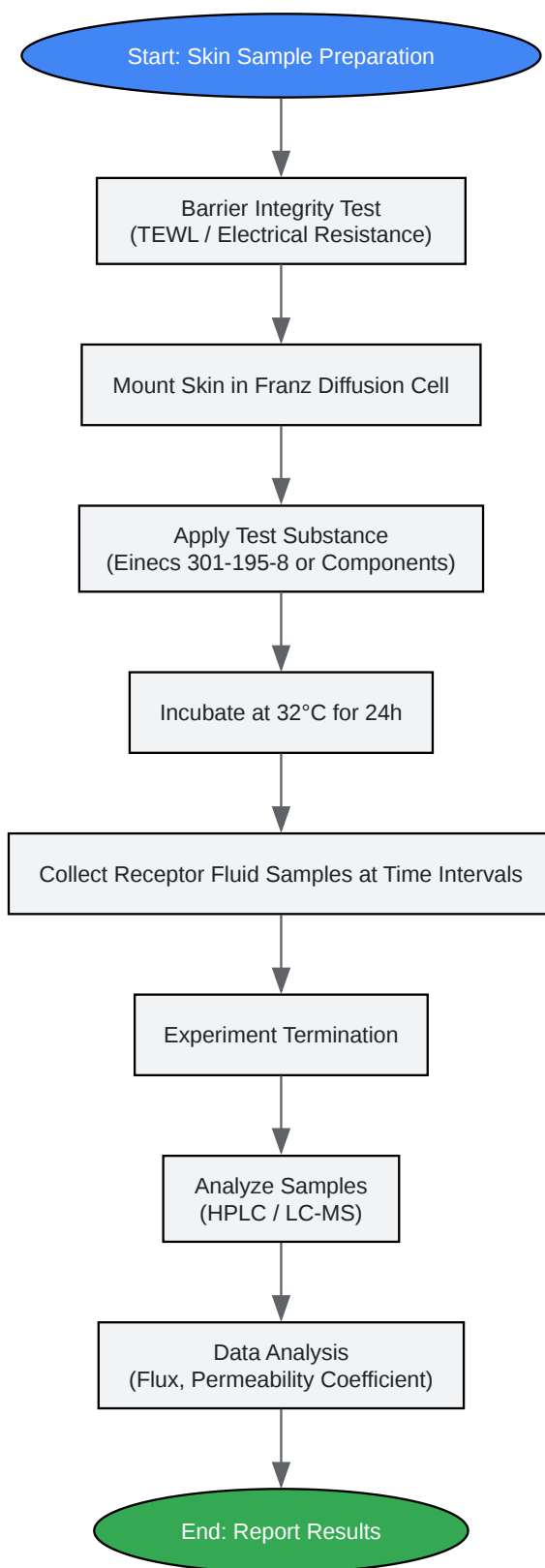
As no direct studies on the skin penetration of the compound **Einecs 301-195-8** are available, its penetration characteristics can be hypothesized based on its components. The presence of glycolic acid would likely influence the overall penetration by potentially disrupting the stratum corneum. The combined molecule's physicochemical properties (e.g., molecular weight, lipophilicity, and charge) would ultimately determine its penetration profile compared to its individual components. Further experimental studies are required to elucidate the specific skin penetration profile of **Einecs 301-195-8**.

Visualizations



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Caption: Mechanism of Glycolic Acid on the Stratum Corneum.



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Caption: In Vitro Skin Penetration Experimental Workflow.

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